

5-Bromo-2-nitrophenol physical properties

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Compound of Interest

Compound Name: 5-Bromo-2-nitrophenol

Cat. No.: B022722

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An In-depth Technical Guide to the Physical Properties of **5-Bromo-2-nitrophenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-2-nitrophenol is a halogenated nitroaromatic compound that serves as a versatile intermediate in organic synthesis.^[1] Its distinct chemical structure, featuring a bromine atom and a nitro group on a phenol backbone, makes it a valuable building block for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1] This guide provides a comprehensive overview of the core physical properties of **5-Bromo-2-nitrophenol**, detailed experimental protocols for its synthesis and characterization, and a visual representation of its synthetic pathway.

Core Physical and Chemical Properties

The physical and chemical characteristics of **5-Bromo-2-nitrophenol** are fundamental to its application in research and development. These properties have been determined through various analytical techniques and computational predictions.

Property	Value	Source
CAS Number	27684-84-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₄ BrNO ₃	[1] [2] [3] [4] [5] [6]
Molecular Weight	218.00 g/mol	[2] [3] [5]
Appearance	Pale yellow to green crystalline solid/powder	[1] [7] [8]
Melting Point	40-47 °C	[1] [7] [8]
Boiling Point	264.6 ± 20.0 °C (Predicted)	[7] [8]
Density	1.881 ± 0.06 g/cm ³ (Predicted)	[7] [8]
Solubility	Soluble in ethyl acetate and methanol	[4] [7] [8] [9]
pKa	6.08 ± 0.13 (Predicted)	[7] [8]

Experimental Protocols

Synthesis of 5-Bromo-2-nitrophenol from 3-Bromophenol

A common method for the synthesis of **5-Bromo-2-nitrophenol** involves the nitration of 3-bromophenol.[\[7\]](#)[\[9\]](#)

Materials:

- 3-Bromophenol (49.35 g, 285 mmol)
- Potassium nitrate (51.5 g, 509 mmol)
- Concentrated sulfuric acid (32.6 mL)
- Water (105 mL for reaction, 350 mL for dilution)
- Ether

- Saturated saline solution
- Anhydrous sodium sulfate
- Silica gel
- Hexane
- Ethyl acetate

Procedure:

- A solution of potassium nitrate (51.5 g) in a mixture of concentrated sulfuric acid (32.6 mL) and water (105 mL) is prepared and cooled to 10 °C.[\[7\]](#)[\[9\]](#)
- 3-Bromophenol (49.35 g) is added dropwise to the stirred solution, maintaining the temperature at approximately 10 °C.[\[7\]](#)[\[9\]](#)
- After the addition is complete, the reaction mixture is stirred at room temperature for an additional 2 hours.[\[7\]](#)[\[9\]](#)
- The reaction is quenched by diluting the mixture with 350 mL of water.[\[7\]](#)[\[9\]](#)
- The product is extracted from the aqueous solution using ether.[\[7\]](#)[\[9\]](#)
- The combined organic layers are washed with a saturated saline solution, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.[\[7\]](#)[\[9\]](#)
- The resulting crude product is purified by flash column chromatography on silica gel, using a hexane/ethyl acetate (19:1) mixture as the eluent, to yield **5-bromo-2-nitrophenol** as a yellow-green solid.[\[7\]](#)[\[9\]](#)

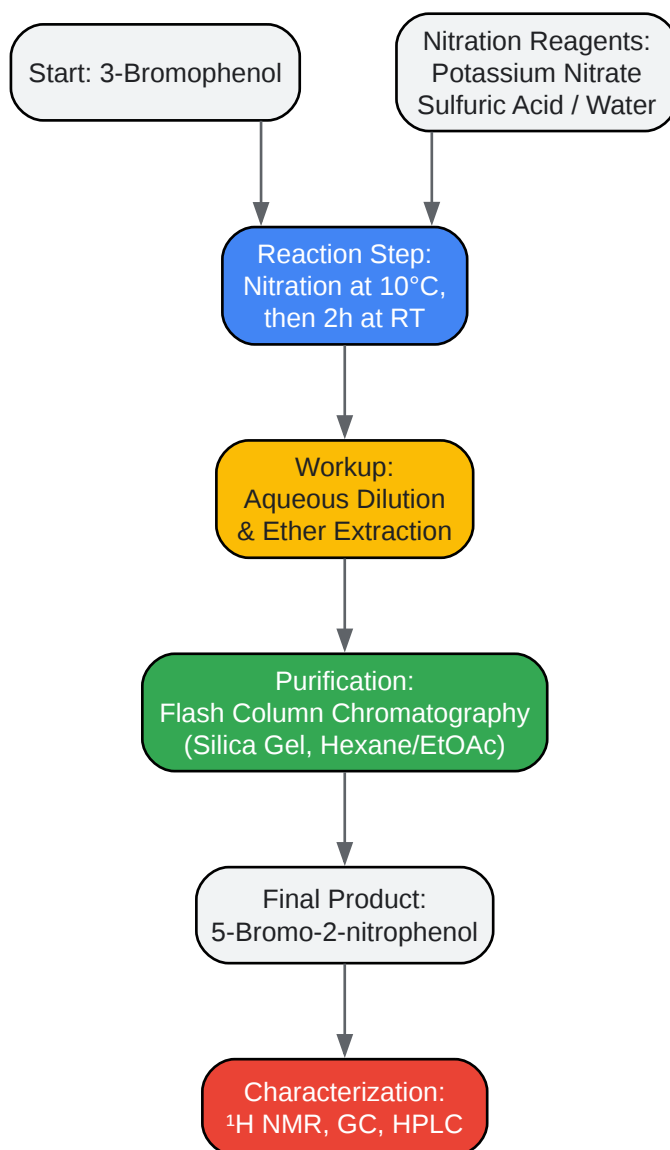
Characterization and Purity Analysis

The identity and purity of the synthesized **5-Bromo-2-nitrophenol** are confirmed using various analytical methods.

- Nuclear Magnetic Resonance (^1H NMR): The structure is confirmed by ^1H NMR spectroscopy. In DMSO- d_6 , the expected signals are: δ 11.44 (s, 1H), 7.84 (d, J = 8.7 Hz, 1H), 7.33 (d, J = 2.1 Hz, 1H), and 7.18 (dd, J = 8.7, 2.1 Hz, 1H).^{[7][9]}
- Gas Chromatography (GC): Purity is often assessed by GC, with purities typically greater than 98.0% being reported.
- High-Performance Liquid Chromatography (HPLC): HPLC is another method used to determine purity, with reported values often exceeding 95.0%.^[6]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Bromo-2-nitrophenol**.



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Caption: Synthesis workflow for **5-Bromo-2-nitrophenol**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. 5-Bromo-2-nitrophenol | C₆H₄BrNO₃ | CID 13970496 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Bromo-2-nitrophenol, 96% | Fisher Scientific [fishersci.ca]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. 5-Bromo-2-nitrophenol, 96% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. PHENOL, 5-BROMO-2-NITRO- CAS#: 27684-84-0 [m.chemicalbook.com]
- 8. PHENOL, 5-BROMO-2-NITRO- manufacturers and suppliers in india [chemicalbook.com]
- 9. PHENOL, 5-BROMO-2-NITRO- | 27684-84-0 [chemicalbook.com]
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